

A Comparative Environmental Impact Assessment: Mecoprop-P vs. MCPA

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Compound of Interest

Compound Name: Mecoprop-P

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This guide provides a detailed, objective comparison of the environmental impact of two widely used phenoxy herbicides, **Mecoprop-P** and MCPA. The information presented is supported by experimental data to facilitate informed research and development decisions.

Physicochemical Properties

The physicochemical properties of a herbicide are fundamental to understanding its behavior and fate in the environment. **Mecoprop-P** is the herbicidally active (R)-(+)-enantiomer of mecoprop.[1] MCPA and **Mecoprop-P** share a similar chemical structure, which is reflected in their comparable physicochemical characteristics. Both are weak acids and are often formulated as salts to improve their solubility in water.

Property	Mecoprop-P	MCPA	References
Chemical Structure	(2R)-2-(4-chloro-2-methylphenoxy)propanoic acid	(4-chloro-2-methylphenoxy)acetic acid	[2]
Molecular Formula	C ₁₀ H ₁₁ ClO ₃	C ₉ H ₉ ClO ₃	[2]
Molecular Weight	214.64 g/mol	200.62 g/mol	[2]
Appearance	Colorless to brown crystalline powder/solid	Colorless crystals	[2]
Water Solubility	900 mg/L at 20 °C	825 mg/L at 25 °C	[2]
Melting Point	94–95 °C	118-119 °C	[2]
Vapor Pressure	0.0 ± 0.8 mmHg at 25°C	0.2 mPa at 20 °C	
pKa	3.7	3.14	

Ecotoxicity Profile

The ecotoxicity profile of a pesticide is critical for assessing its potential risk to non-target organisms. The following tables summarize the acute toxicity of **Mecoprop-P** and MCPA to various environmental receptors.

Avian Toxicity

Species	Endpoint	Mecoprop-P	MCPA	References
Bobwhite Quail	Acute Oral LD ₅₀	700 mg/kg	377 mg/kg	[3]
Mallard Duck	Acute Dietary LC ₅₀	>5,620 ppm	-	[3]
Japanese Quail	Acute Oral LD ₅₀	740 mg/kg	-	[3]

Aquatic Toxicity

Species	Endpoint (Duration)	Mecoprop-P	MCPA	References
Rainbow Trout	LC ₅₀ (96 h)	124 mg/L	117 - 232 mg/L	[3]
Bluegill Sunfish	LC ₅₀ (96 h)	>100 mg/L	-	[3]
Daphnia magna	EC ₅₀ (48 h)	-	-	
Algae	EC ₅₀ (72-96 h)	-	-	

Data for Daphnia magna and algae were not readily available in a directly comparable format in the initial search results.

Toxicity to Terrestrial Invertebrates

Species	Endpoint	Mecoprop-P	MCPA	References
Honeybee (Apis mellifera)	Acute Contact LD ₅₀	Not toxic	>100 µ g/bee	[3]
Honeybee (Apis mellifera)	Acute Oral LD ₅₀	Not toxic	104 µ g/bee	

Environmental Fate

The environmental fate of a herbicide determines its persistence, mobility, and potential for contaminating soil and water resources.

Parameter	Mecoprop-P	MCPA	References
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	8 - 13 L/kg	20 - 100 L/kg	[4]
Soil Half-life (DT ₅₀)	3 - 8 days	5 - 6 days (slightly acidic to slightly alkaline soils)	[4]
Bioaccumulation Factor (BCF)	Low potential	Low potential	[3]

Experimental Protocols

The determination of the environmental impact of herbicides such as **Mecoprop-P** and MCPA follows standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability across different studies and regulatory bodies.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Physicochemical Properties

- **Water Solubility (OECD Guideline 105):** The flask-shaking method is commonly employed. A surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined analytically.
- **Vapor Pressure (OECD Guideline 104):** The vapor pressure is typically determined using the gas saturation method. A stream of inert gas is passed over the substance at a known rate, and the amount of substance transported by the gas is measured.
- **n-Octanol/Water Partition Coefficient (Kow) (OECD Guideline 107):** The shake-flask method is used to determine the lipophilicity of a substance. The compound is dissolved in a mixture of n-octanol and water, and after equilibration, the concentration in each phase is measured.

Ecotoxicity

- Avian Acute Oral Toxicity (OECD Guideline 223): The test substance is administered orally to birds (e.g., Bobwhite quail) in a single dose. The animals are observed for mortality and clinical signs of toxicity for at least 14 days. The LD₅₀ is then calculated.
- Acute Toxicity to Fish (OECD Guideline 203): Fish (e.g., Rainbow trout) are exposed to a range of concentrations of the test substance in water for 96 hours. Mortality is recorded, and the LC₅₀ is determined.[8]
- Acute Immobilisation Test for Daphnia sp. (OECD Guideline 202): Daphnids are exposed to the test substance in water for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC₅₀) is determined.
- Toxicity to Honeybees (Acute Oral and Contact LD₅₀): For oral toxicity, bees are fed a sucrose solution containing the test substance. For contact toxicity, the substance is applied directly to the bees. Mortality is assessed over a defined period to determine the LD₅₀. [9]

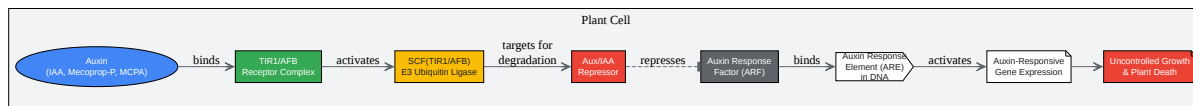
Environmental Fate

- Soil Adsorption/Desorption (OECD Guideline 106): The batch equilibrium method is used. A known mass of soil is equilibrated with a solution of the test substance. The concentration of the substance remaining in the solution is measured to determine the amount adsorbed to the soil, from which the K_{oc} value is calculated.[10]
- Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307): The test substance is applied to soil samples, which are then incubated under controlled aerobic or anaerobic conditions. At various time points, the concentration of the parent compound and its transformation products are measured to determine the rate of degradation (DT₅₀). [8][11][12]

Visualizations

Mechanism of Action: Auxin Signaling Pathway

Both **Mecoprop-P** and MCPA are synthetic auxins.[13] They mimic the natural plant hormone indole-3-acetic acid (IAA), leading to uncontrolled growth and ultimately death in susceptible broadleaf plants.[14][15] The following diagram illustrates the general auxin signaling pathway that these herbicides exploit.

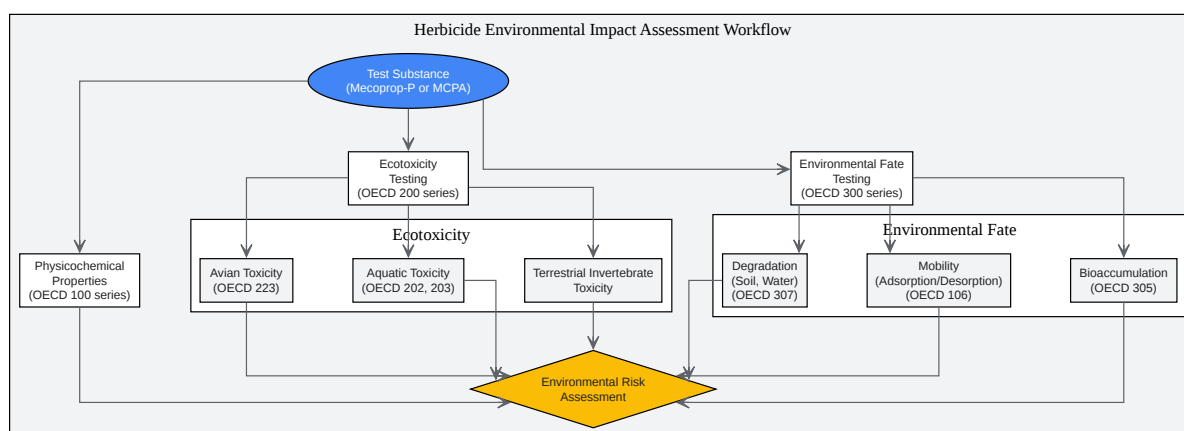


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Caption: Simplified auxin signaling pathway disrupted by **Mecoprop-P** and MCPA.

Experimental Workflow for Environmental Impact Assessment

The assessment of a herbicide's environmental impact follows a structured workflow, incorporating various OECD guidelines to ensure comprehensive and standardized data collection.



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Caption: General workflow for assessing the environmental impact of a herbicide.

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